

Technical Support Center: Expression of Functional Recombinant Obelin

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Compound of Interest

Compound Name: *Obelin*

Cat. No.: *B15616920*

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Welcome to the technical support center for the expression of functional recombinant **Obelin**. This resource provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in overcoming common challenges encountered during their experiments.

Troubleshooting Guides

This section provides solutions to specific problems you might encounter during the expression and purification of recombinant **Obelin**.

Problem 1: Low or No Expression of Recombinant Obelin

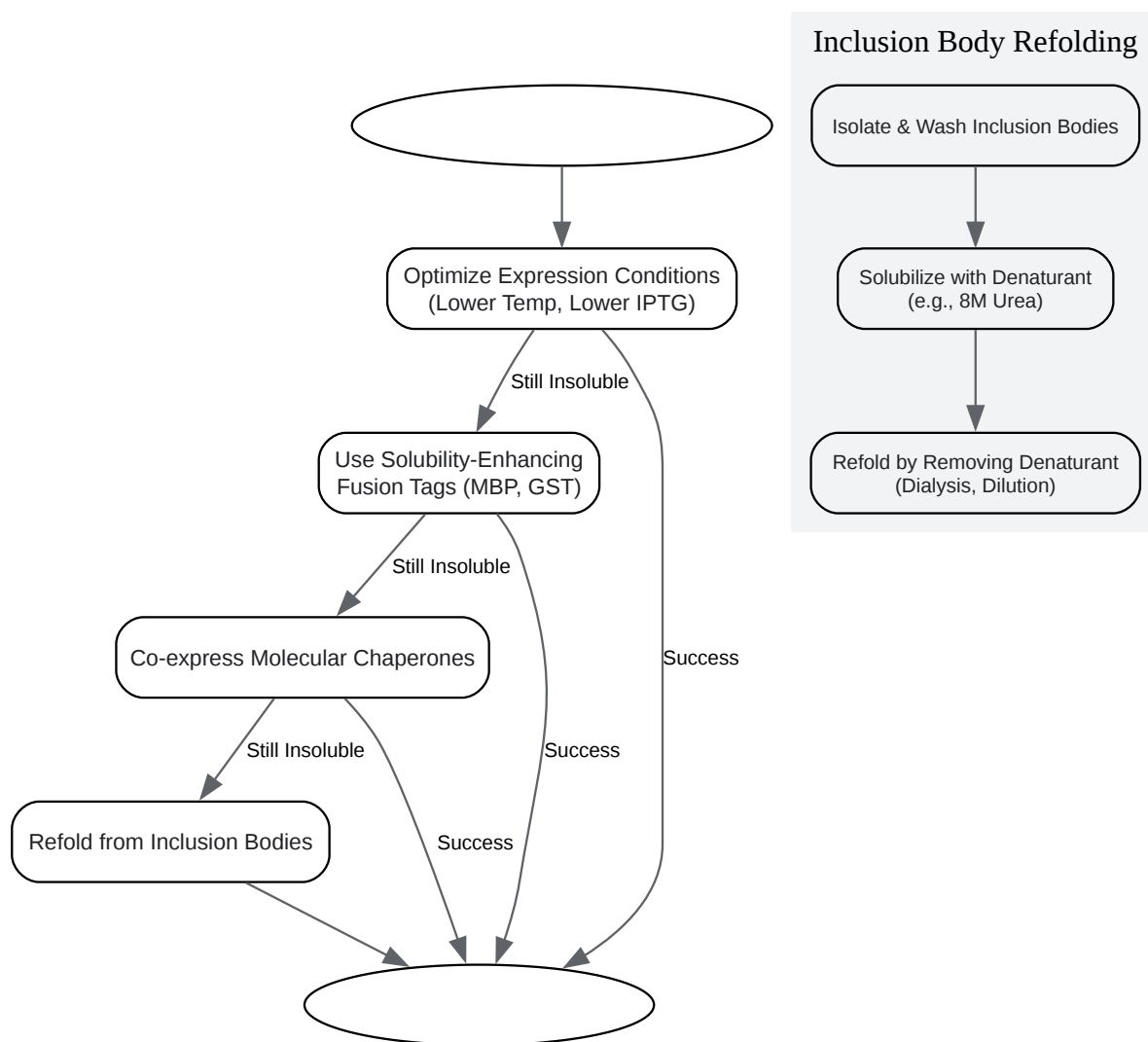
Q1: I am not observing any band corresponding to **Obelin** on my SDS-PAGE gel after induction. What could be the issue?

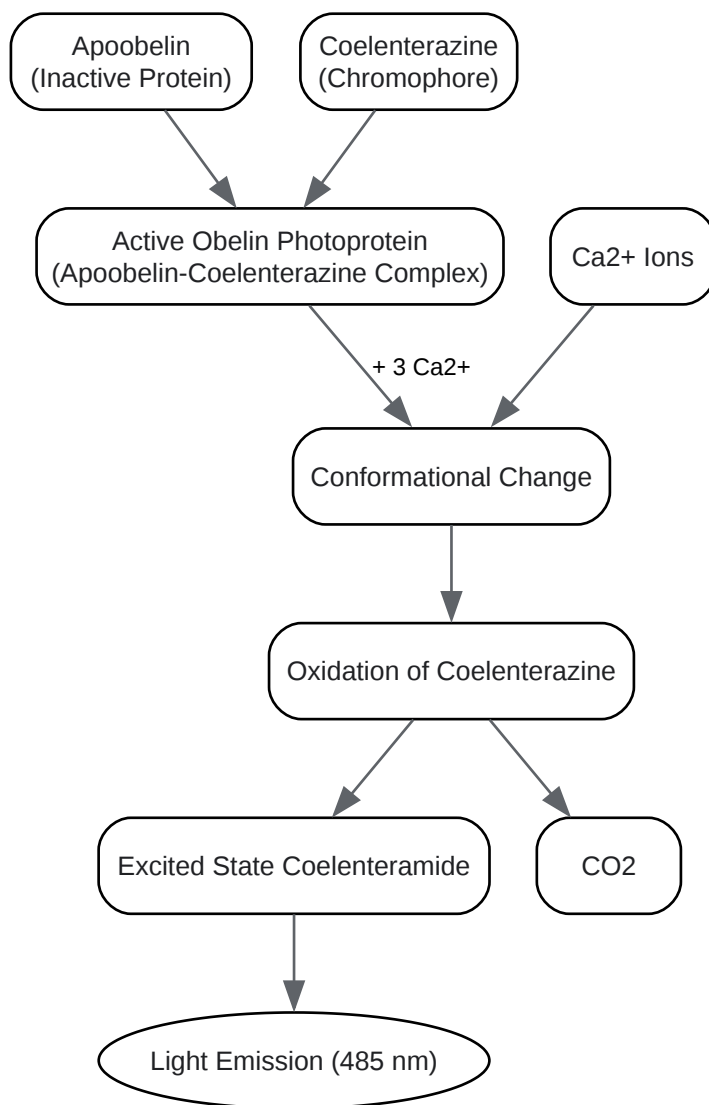
A1: Several factors could lead to a lack of visible protein expression. Here's a step-by-step troubleshooting guide:

- Verify your construct: Ensure the **Obelin** gene is correctly inserted into the expression vector and is in the correct reading frame. Sequence verification of your plasmid is highly recommended.[\[1\]](#)

- Check your E. coli host strain: For pET vectors, which are commonly used for **Obelin** expression, a host strain that expresses T7 RNA polymerase, such as BL21(DE3), is required.[\[2\]](#)[\[3\]](#) Using an inappropriate host strain will result in no expression.
- Optimize induction conditions:
 - Inducer Concentration: The concentration of the inducer (e.g., IPTG) is critical. While 1 mM IPTG has been used successfully, high concentrations can be toxic to the cells.[\[1\]](#)[\[4\]](#) It's advisable to test a range of concentrations (e.g., 0.1 mM, 0.5 mM, 1 mM).
 - Induction Time and Temperature: The timing and temperature of induction can significantly impact protein expression. Inducing at a lower temperature (e.g., 16°C, 25°C, 30°C) for a longer period (e.g., overnight) can sometimes improve the expression of soluble protein.[\[2\]](#) [\[5\]](#) One study noted that the total amount of apo**obelin** increased during the first 3 hours after induction.[\[4\]](#)
 - Cell Density at Induction: Inducing the culture at the optimal cell density (OD600) is important. A common practice is to induce when the OD600 reaches 0.5-0.8.[\[2\]](#)[\[4\]](#)
- Test different clones: Occasionally, different colonies from the same transformation can exhibit varying levels of expression. It's good practice to test multiple individual colonies.[\[2\]](#)
- Codon Usage: If the **Obelin** gene contains codons that are rare in E. coli, this can lead to truncated or non-functional protein. Consider codon optimization of your gene sequence.[\[1\]](#) [\[6\]](#)

Experimental Workflow for Troubleshooting Low Expression





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